

Personal protective equipment for handling 3,5-Heptanedione

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Heptanedione

Cat. No.: B1630319

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Essential Safety and Handling Guide for 3,5-Heptanedione

This guide provides immediate, essential safety and logistical information for the handling and disposal of **3,5-Heptanedione** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Key Safety Information

A summary of critical safety data for **3,5-Heptanedione** is provided in the table below.

Property	Value	Citation(s)
CAS Number	7424-54-6	[1] [2] [3]
Molecular Formula	C ₇ H ₁₂ O ₂	[4]
Molecular Weight	128.17 g/mol	[4]
Appearance	Clear, slightly yellow liquid	[5]
Boiling Point	175-177 °C	
Flash Point	57.2 °C (135.0 °F) - closed cup	
Signal Word	Warning	[1] [4]
Hazard Statements	H226: Flammable liquid and vapor	[1] [4]
Storage Temperature	Room temperature, recommended cool and dark place (<15°C)	[4]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **3,5-Heptanedione** to minimize exposure risk.

Equipment	Specification	Citation(s)
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[2][6]
Hand Protection	Chemical-resistant gloves, such as nitrile or butyl rubber, tested according to EN 374. Check for leaks and impermeability before use.	[1][7]
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. A lab coat is recommended.	[2][7]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, a NIOSH-approved respirator with a multi-purpose combination respirator cartridge (US) should be used.	[7][8]

Operational Plan: Handling 3,5-Heptanedione

- Verify Ventilation: Ensure the work area is well-ventilated, preferably within a chemical fume hood.[7]
- Inspect PPE: Check that all necessary PPE is available and in good condition.
- Locate Safety Equipment: Confirm the location and functionality of the nearest safety shower, eyewash station, and fire extinguisher.

- Remove Ignition Sources: Keep away from heat, sparks, open flames, and other hot surfaces.[\[1\]](#)[\[2\]](#)
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[\[1\]](#)[\[2\]](#)
- Don PPE: Put on all required personal protective equipment as detailed in the table above.
- Dispensing: When transferring the liquid, use only non-sparking tools and explosion-proof equipment.[\[1\]](#)[\[2\]](#)
- Container Management: Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[\[1\]](#)
- Storage: After use, store the container in a cool, well-ventilated place, away from direct sunlight.[\[1\]](#)[\[4\]](#)

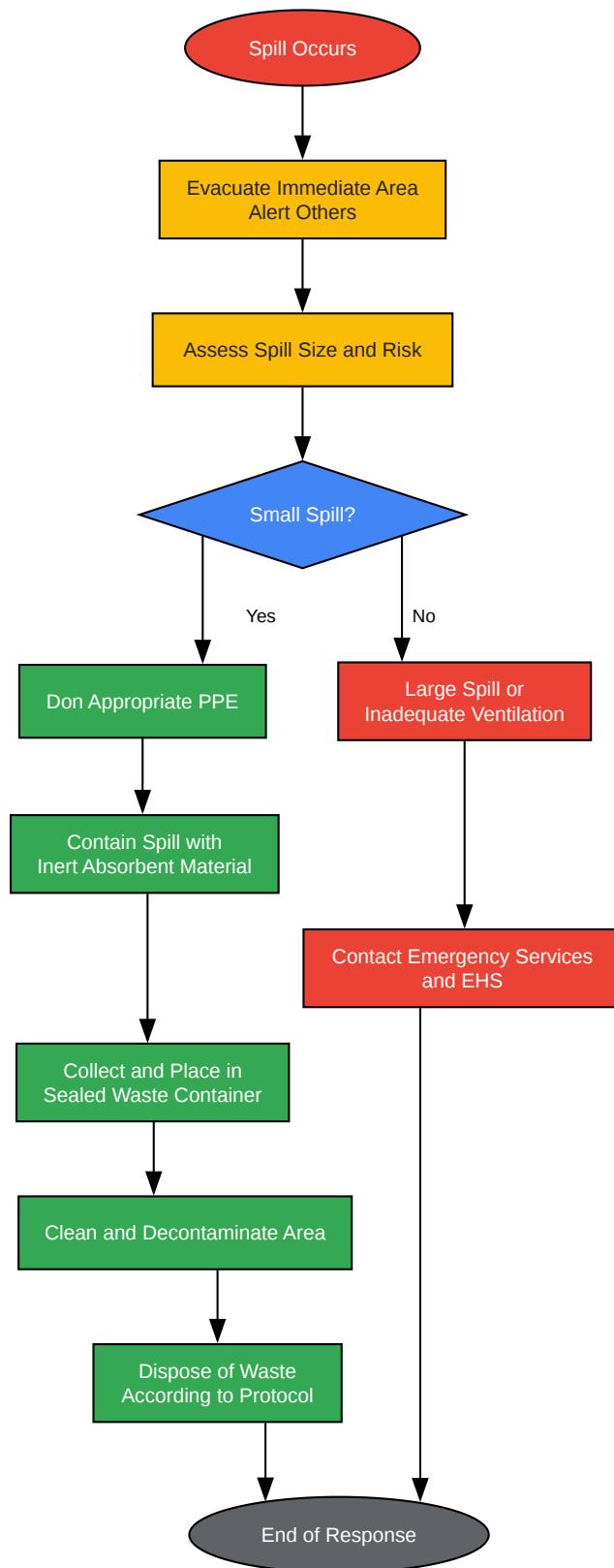
Disposal Plan

Proper disposal of **3,5-Heptanedione** and contaminated materials is crucial to prevent environmental contamination and ensure safety.

- Segregate Waste: Collect waste **3,5-Heptanedione** and any contaminated materials (e.g., gloves, absorbent pads) in a separate, clearly labeled, and approved waste container.
- Container Sealing: Ensure the waste container is tightly sealed to prevent the release of vapors.
- Follow Regulations: Dispose of the contents and container in accordance with local, state, and federal regulations.[\[7\]](#)
- Approved Facility: The waste should be sent to an approved waste disposal plant, such as an industrial combustion plant.[\[2\]](#)[\[4\]](#)
- Avoid Drains: Do not empty into drains or release into the environment.[\[1\]](#)

Emergency Spill Response Workflow

The following diagram outlines the procedural flow for responding to a **3,5-Heptanedione** spill.



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Caption: Workflow for handling a chemical spill of **3,5-Heptanedione**.

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Phone: (601) 213-4426
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